Spectroscopic Profile of 3,4-Dimethylpentan-2-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,4-Dimethylpentan-2-ol*
CAS No.:	*64502-86-9*
Cat. No.:	*B15241975*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3,4-Dimethylpentan-2-ol**, a secondary alcohol with the molecular formula $C_7H_{16}O$. Due to the limited availability of experimentally acquired spectra for this specific compound in public databases, this document focuses on high-quality predicted data for ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry. Detailed, generalized experimental protocols for acquiring such data for small organic molecules are also presented to aid in practical laboratory applications.

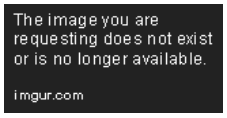
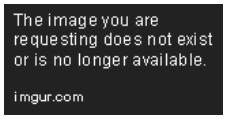
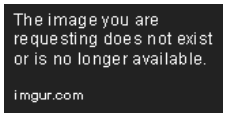
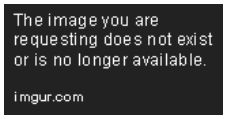
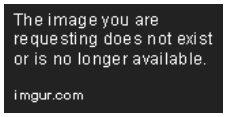
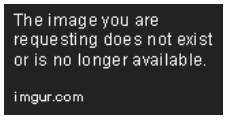
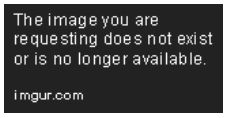
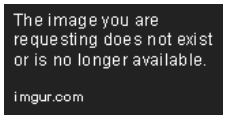
Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **3,4-Dimethylpentan-2-ol**. These predictions are generated using established computational algorithms and provide valuable insights into the structural features of the molecule.

^{1}H NMR (Proton NMR) Data

Table 1: Predicted ^{1}H NMR Chemical Shifts for **3,4-Dimethylpentan-2-ol** (Solvent: $CDCl_3$, Reference: TMS)

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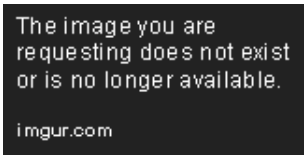
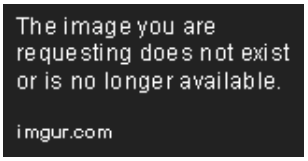
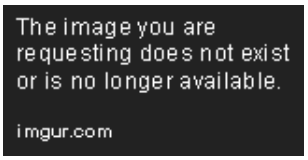
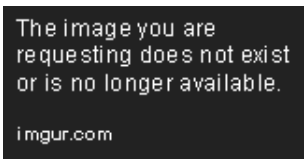
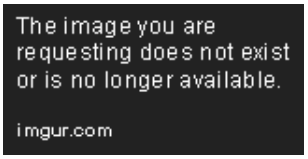
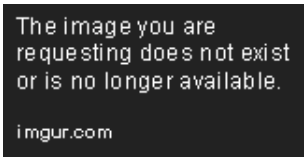
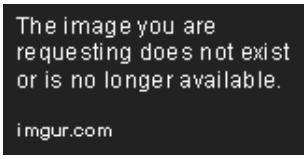
Atom #	Labeled Structure	Predicted Chemical Shift (ppm)	Multiplicity	Integration
1		~1.15	Doublet	3H
2		~3.80	Multiplet	1H
3		~1.60	Multiplet	1H
4		~1.80	Multiplet	1H
5		~0.90	Doublet	3H
6		~0.88	Doublet	3H
7		~0.85	Doublet	3H
OH		Variable (typically 1.5-4.0)	Singlet	1H

Note: The chemical shift of the hydroxyl proton (OH) is highly dependent on concentration, temperature, and solvent.

^{13}C NMR (Carbon NMR) Data

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3,4-Dimethylpentan-2-ol** (Solvent: $CDCl_3$, Reference: TMS)

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Atom #	Labeled Structure	Predicted Chemical Shift (ppm)
1		~23.5
2		~70.0
3		~45.0
4		~32.0
5		~18.0
6		~20.0
7		~16.0

IR (Infrared) Spectroscopy Data

Table 3: Predicted IR Absorption Frequencies for **3,4-Dimethylpentan-2-ol**

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity	Vibration Mode
O-H	3600-3200	Strong, Broad	Stretching
C-H (sp^3)	2960-2850	Strong	Stretching
C-H	1470-1450	Medium	Bending
C-H	1380-1365	Medium	Bending
C-O	1150-1050	Strong	Stretching

MS (Mass Spectrometry) Data

Table 4: Predicted Key Fragments in the Mass Spectrum of **3,4-Dimethylpentan-2-ol**

m/z	Predicted Fragment Ion	Fragmentation Pathway
116	$[C_7H_{16}O]^+\bullet$	Molecular Ion ($M^+\bullet$)
101	$[M - CH_3]^+$	Loss of a methyl radical
87	$[M - C_2H_5]^+$	Loss of an ethyl radical
73	$[M - C_3H_7]^+$	Loss of a propyl radical
59	$[C_3H_7O]^+$	α-cleavage
45	$[C_2H_5O]^+$	α-cleavage
43	$[C_3H_7]^+$	Isopropyl cation

Experimental Protocols

The following are generalized protocols for obtaining spectroscopic data for a liquid sample like **3,4-Dimethylpentan-2-ol**. Instrument-specific parameters should be optimized for best results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:

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- Dissolve approximately 5-20 mg of the purified liquid sample in 0.6-0.8 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.

- ^1H NMR Acquisition:
  - Spectrometer: A 300-500 MHz NMR spectrometer.
  - Pulse Program: A standard single-pulse experiment.
  - Acquisition Parameters:
    - Number of Scans: 8-16
    - Relaxation Delay: 1-2 seconds
    - Spectral Width: -2 to 12 ppm
    - Acquisition Time: 3-4 seconds
  - Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
- ^{13}C NMR Acquisition:
  - Spectrometer: A 75-125 MHz NMR spectrometer.
  - Pulse Program: A standard proton-decoupled pulse experiment (e.g., zgpg30).
  - Acquisition Parameters:
    - Number of Scans: 128-1024 (or more, depending on sample concentration)
    - Relaxation Delay: 2-5 seconds

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    - Spectral Width: 0 to 220 ppm
  - Processing: Apply Fourier transformation with an exponential window function, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

- Sample Preparation (Neat Liquid):
  - Place a small drop of the pure liquid sample onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
  - Carefully place a second salt plate on top of the first to create a thin liquid film between the plates.
- Data Acquisition:
  - Spectrometer: A Fourier-Transform Infrared (FTIR) spectrometer.
  - Acquisition Parameters:
    - Scan Range: 4000-400 cm^{-1}
    - Number of Scans: 16-32
    - Resolution: 4 cm^{-1}
  - Procedure:
    - Acquire a background spectrum of the clean, empty salt plates.
    - Place the sample-containing salt plates in the sample holder and acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Introduction:

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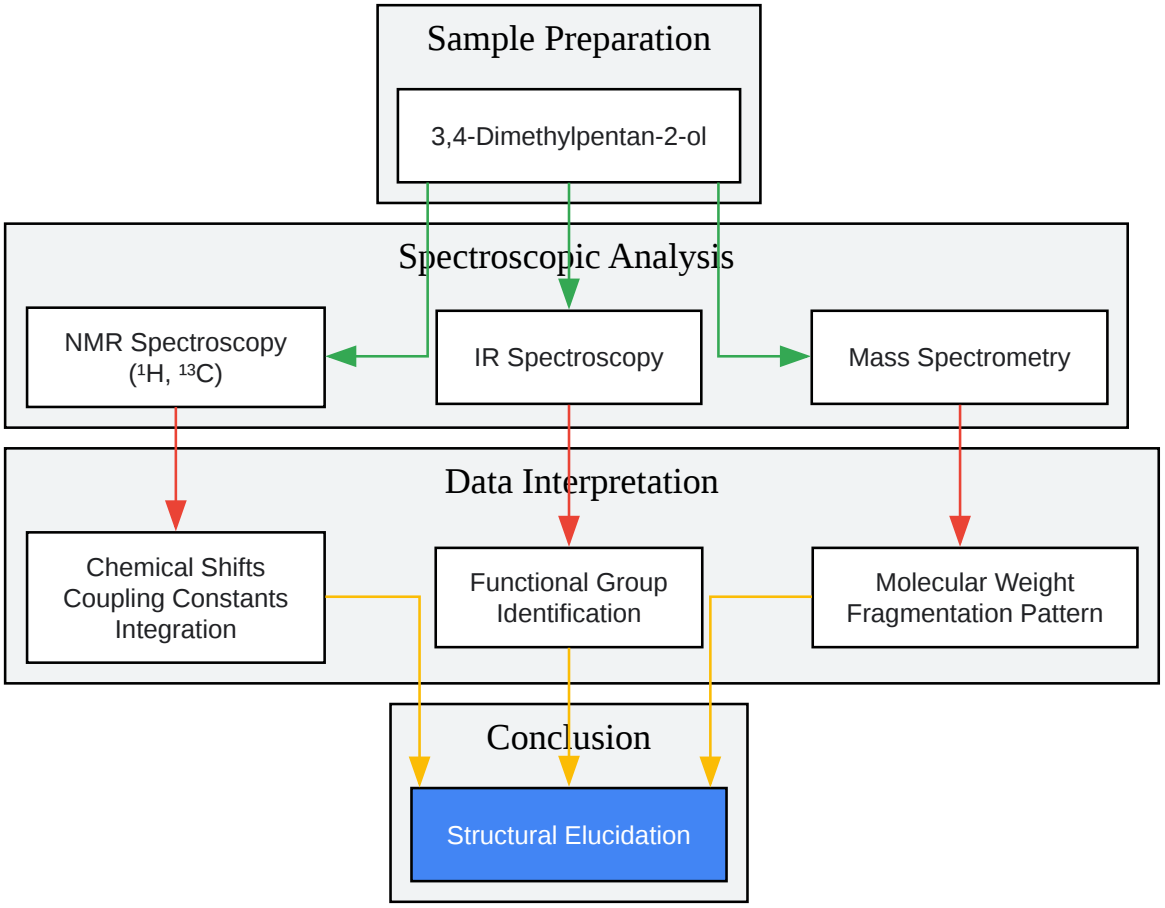
- For a volatile liquid like **3,4-Dimethylpentan-2-ol**, direct injection via a heated probe or, more commonly, introduction through a Gas Chromatography (GC) system is ideal.

- Ionization:
  - Method: Electron Ionization (EI) is a standard method for small, volatile molecules.
  - Electron Energy: Typically 70 eV.
- Mass Analysis:
  - Analyzer: A quadrupole or time-of-flight (TOF) mass analyzer.
  - Mass Range: Scan a range appropriate for the expected molecular weight and fragments (e.g., m/z 30-200).
- Data Acquisition:
  - The mass spectrometer will detect the ions and generate a mass spectrum, which is a plot of relative ion intensity versus mass-to-charge ratio (m/z).

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of a small organic molecule like **3,4-Dimethylpentan-2-ol**.

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Caption: Logical workflow for the spectroscopic analysis of **3,4-Dimethylpentan-2-ol**.

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